

Ethoxydiisobutylaluminium molecular weight and formula

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Compound of Interest

Compound Name: Ethoxydiisobutylaluminium

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A Technical Guide to Ethoxydiisobutylaluminium

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **ethoxydiisobutylaluminium**, including its fundamental chemical properties, a representative synthesis protocol, and a visual representation of the synthetic workflow. This guide is intended to serve as a foundational resource for professionals engaged in chemical research and development.

Core Properties of Ethoxydiisobutylaluminium

Ethoxydiisobutylaluminium, also known as diisobutylaluminum ethoxide, is an organoaluminium compound. Organoaluminium compounds are valued in organic synthesis as catalysts and reagents. Below is a summary of its key quantitative data.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₃ AlO	[1][2]
Molecular Weight	186.27 g/mol	[1][2]
CAS Number	15769-72-9	[1][2]
Boiling Point	125-126 °C at 2 Torr	[2]

Representative Experimental Protocol: Synthesis of Ethoxydiisobutylaluminium

The following is a representative protocol for the synthesis of **ethoxydiisobutylaluminium** from the reaction of diisobutylaluminium hydride (DIBAL-H) with ethanol. This method is based on the known reactivity of aluminium hydrides with alcohols.

Objective: To synthesize **ethoxydiisobutylaluminium**.

Materials:

- Diisobutylaluminium hydride (DIBAL-H) solution (e.g., 1.0 M in hexanes)
- Anhydrous Ethanol (absolute, >99.5%)
- Anhydrous hexanes (or other suitable inert solvent)
- Schlenk line apparatus
- Magnetic stirrer and stir bar
- Syringes and needles
- Inert gas (Argon or Nitrogen)

Methodology:

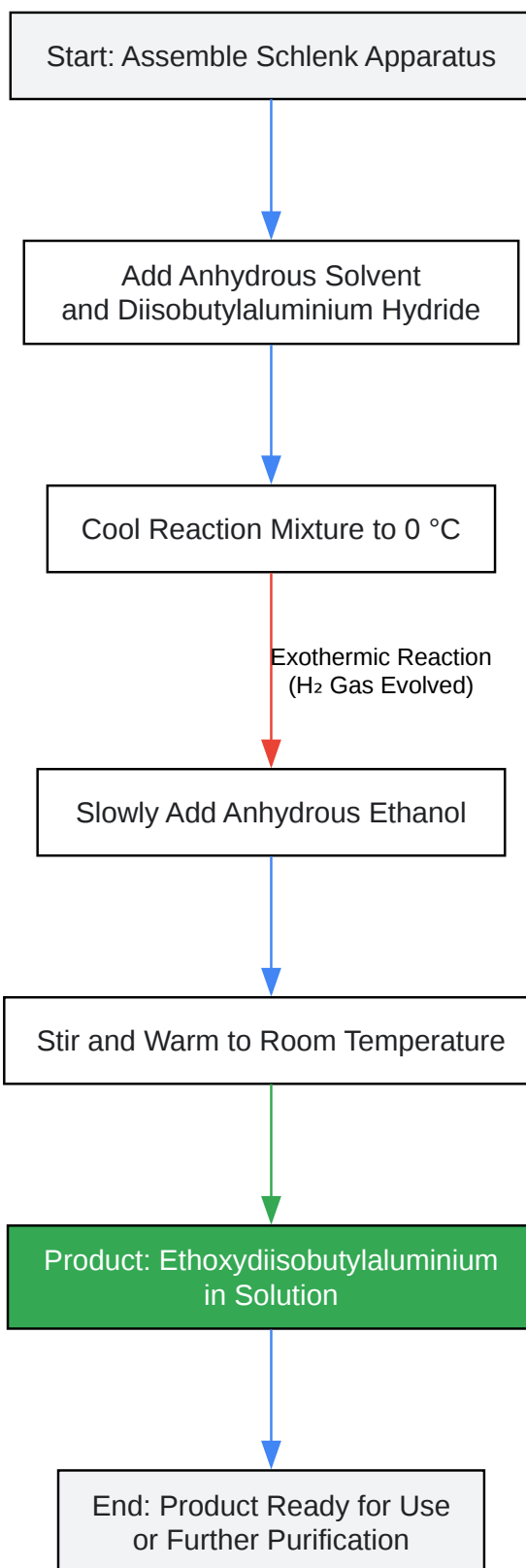
- Apparatus Setup: Assemble a flame-dried Schlenk flask equipped with a magnetic stir bar and a rubber septum under an inert atmosphere of argon or nitrogen.
- Reagent Preparation: In the Schlenk flask, place a measured volume of anhydrous hexanes.
- Reactant Addition: Cool the flask to 0 °C using an ice bath. While stirring, slowly add one molar equivalent of diisobutylaluminium hydride solution to the solvent.
- Ethanol Addition: Slowly add one molar equivalent of anhydrous ethanol dropwise via syringe. The reaction is exothermic and will evolve hydrogen gas. The addition rate should be controlled to maintain the reaction temperature and prevent excessive gas evolution.

- Reaction: Allow the reaction mixture to slowly warm to room temperature and stir for 1-2 hours to ensure the reaction goes to completion.
- Product: The resulting solution contains **ethoxydiisobutylaluminium**. The product is often used in situ for subsequent reactions. If isolation is required, removal of the solvent under reduced pressure can be performed, though care must be taken due to the reactivity of the product.

Safety Precautions: Diisobutylaluminium hydride is a pyrophoric reagent and reacts violently with water and protic solvents. All manipulations must be carried out under a dry, inert atmosphere using appropriate personal protective equipment.

Visualizing the Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **ethoxydiisobutylaluminium**.



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Synthesis workflow for **ethoxydiisobutylaluminium**.

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References

- 1. Cas 15769-72-9, ethoxydiisobutylaluminium | lookchem [lookchem.com]
- 2. 15769-72-9 CAS MSDS (ethoxydiisobutylaluminium) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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